Technical Monograph: 6-Chloro-4-hydroxy-8-methylquinoline Derivatives

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Compound of Interest

Compound Name:	*6-Chloro-4-hydroxy-8-methylquinoline*
CAS No.:	*203626-38-4*
Cat. No.:	*B1628212*

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A Guide to Synthesis, SAR, and Therapeutic Applications

Executive Summary

The **6-chloro-4-hydroxy-8-methylquinoline** scaffold (CAS: 203626-38-4) represents a "privileged structure" in medicinal chemistry, serving as a critical intermediate for 4-aminoquinoline antimalarials, fluoroquinolone-like antibacterials, and novel aminoacyl-tRNA synthetase inhibitors.

Unlike the unsubstituted quinoline core, the specific substitution pattern—C6-Chlorine and C8-Methyl—imparts unique physicochemical properties. The C6-chlorine atom enhances lipophilicity and metabolic stability (blocking oxidation at the para-position relative to nitrogen), while the C8-methyl group introduces steric bulk that modulates receptor binding and prevents metabolic attack at the electron-rich C8 position. This guide details the synthesis, structural characterization, and biological elaboration of this scaffold.

Chemical Identity & Properties

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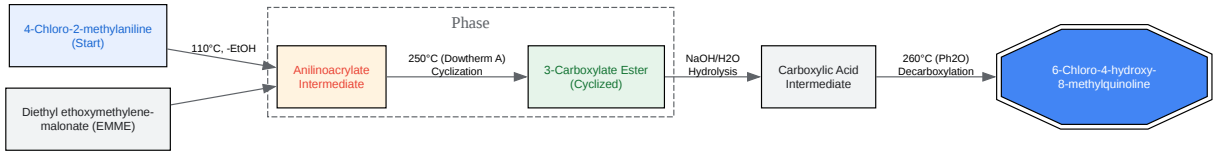
Property	Data
IUPAC Name	6-Chloro-8-methylquinolin-4-ol (or 6-chloro-8-methyl-1H-quinolin-4-one)
CAS Number	203626-38-4
Molecular Formula	$C_{10}H_8ClNO$
Molecular Weight	193.63 g/mol
Tautomerism	Exists in equilibrium between the enrol (4-hydroxy) and keto (4-quinolone) forms. In solid state and polar solvents, the 4-quinolone tautomer predominates.
pKa	~10.5 (OH/NH acidic), ~4.2 (Pyridinium basic)
LogP	2.8 (Predicted)

Synthesis Strategy: The Gould-Jacobs Reaction

The most authoritative and scalable route to **6-chloro-4-hydroxy-8-methylquinoline** is the Gould-Jacobs reaction. This sequence utilizes 4-chloro-2-methylaniline as the starting material.

Reaction Mechanism & Workflow

The synthesis proceeds through three distinct phases: condensation, thermal cyclization, and hydrolysis/decarboxylation.



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Figure 1: Step-wise synthesis of the **6-chloro-4-hydroxy-8-methylquinoline** core via the Gould-Jacobs protocol.

Detailed Experimental Protocol

Safety Warning:4-Chloro-2-methylaniline is a suspected carcinogen (IARC Group 2B). All operations must be performed in a fume hood with appropriate PPE (nitrile gloves, respirator).

Step 1: Condensation

- Reagents: Mix 4-chloro-2-methylaniline (1.0 eq) and diethyl ethoxymethylenemalonate (EMME, 1.1 eq).
- Procedure: Heat the neat mixture to 110–120°C for 2 hours.
- Observation: Ethanol is evolved as a byproduct. Use a Dean-Stark trap or open vessel with ventilation to drive the equilibrium.
- Workup: Cool the mixture. The solid diethyl (4-chloro-2-methylanilino)methylenemalonate usually precipitates. Recrystallize from ethanol/hexane.

Step 2: Thermal Cyclization

- Solvent: Use Dowtherm A (biphenyl/diphenyl ether eutectic) or diphenyl ether. High boiling point solvents are critical as cyclization requires ~250°C.
- Procedure: Add the intermediate from Step 1 to boiling Dowtherm A (250°C) portion-wise.
- Duration: Reflux for 30–60 minutes.
- Workup: Cool to room temperature. Dilute with hexane to precipitate the ester (ethyl **6-chloro-4-hydroxy-8-methylquinoline**-3-carboxylate). Filter and wash with hexane to remove the oily solvent.

Step 3: Hydrolysis & Decarboxylation

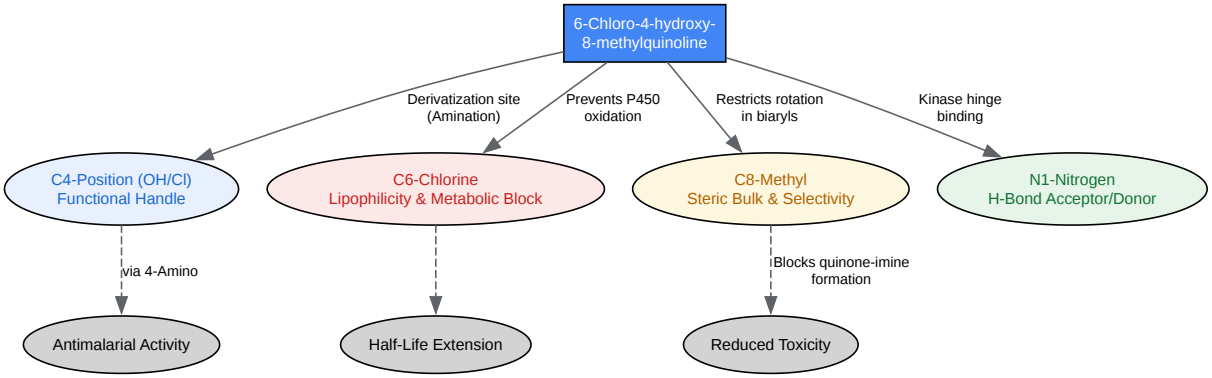
- Hydrolysis: Reflux the ester in 10% NaOH for 4 hours to obtain the free carboxylic acid. Acidify with HCl to precipitate.

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- Decarboxylation: Heat the dry carboxylic acid in diphenyl ether at 260–270°C for 1 hour until CO_2 evolution ceases.
- Isolation: Cool, dilute with hexane, and filter the crude product. Purify via recrystallization from DMF or ethanol.

Structure-Activity Relationship (SAR)

The biological efficacy of this scaffold relies on the interplay between the halogen, the alkyl group, and the nitrogen heterocycle.[1]



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Figure 2: SAR analysis of the scaffold. The C8-methyl group is critical for reducing toxicity compared to unsubstituted quinolines.

Key Mechanistic Insights:

- C6-Chlorine: In antimalarials (like chloroquine), the C7-Cl is standard. However, in this scaffold, the C6-Cl shifts the electronic density, often favoring activity against Gram-positive bacteria and specific kinase targets (e.g., EGFR). It blocks metabolic hydroxylation at the 6-position.

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- C8-Methyl: This is the defining feature.
  - Toxicity Reduction: Unsubstituted 8-positions are prone to metabolic oxidation to 8-hydroxyquinolines (chelators) or quinone-imines (toxic electrophiles). The C8-methyl blocks this pathway.
  - Sterics: In kinase inhibitors, the C8-methyl can force the molecule into a specific conformation, improving selectivity for the ATP-binding pocket.
- C4-Hydroxyl: This is a "dummy" group in the final drug. It is almost always converted to a 4-chloro group (using $POCl_3$) to allow nucleophilic aromatic substitution (

) with amines.

Biological Applications & Derivatives[1][2][3][4][5][6][7][8][9]

A. Antimalarial Agents (Next-Gen 4-Aminoquinolines)

Resistance to chloroquine (CQ) is driven by the PfCRT transporter. Modifications to the quinoline core, such as the 6-chloro-8-methyl pattern, alter the drug's pKa and lipophilicity, potentially bypassing these efflux pumps.

- Protocol: Convert **6-chloro-4-hydroxy-8-methylquinoline** to the 4-chloro derivative. React with diamines (e.g., 1,4-pentanediamine) to generate CQ analogs.
- Mechanism: Inhibition of heme polymerization in the parasite's food vacuole.

B. Aminoacyl-tRNA Synthetase Inhibitors

Derivatives of this scaffold, particularly 2-aryl-6-chloro-8-methylquinoline-4-carboxylic acids, have shown potent inhibition of Prolyl-tRNA synthetase (ProRS) in fungal pathogens (Candida albicans) and malaria parasites.

- Potency:

  values as low as 5 nM have been reported.[2][3]

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- Selectivity: The C8-methyl group clashes with residues in the human enzyme but fits the parasitic enzyme, providing a high therapeutic index.

C. Antibacterial Gyrase Inhibitors

Retaining the 3-carboxylic acid (from the synthesis intermediate) yields compounds analogous to fluoroquinolones (e.g., ciprofloxacin).

- Target: DNA Gyrase / Topoisomerase IV.
- Note: While less potent than 6-fluoro-7-piperazinyl quinolones, the 6-chloro-8-methyl core is effective against specific resistant strains (MRSA) when coupled with novel C4-amines.

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